

A Comprehensive Technical Guide to the Physicochemical Properties of Synthetic Almagate

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Compound of Interest

Compound Name: Almagate

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Abstract

This technical guide provides an in-depth analysis of the core physicochemical properties of synthetic **Almagate**, a crystalline hydrated aluminum-magnesium hydroxycarbonate widely utilized as an antacid. This document collates and presents key quantitative data, details comprehensive experimental protocols for characterization, and visualizes critical relationships and workflows to support research and development in the pharmaceutical sciences.

Almagate's unique layered double hydroxide structure confers a rapid onset of action, high acid-neutralizing capacity, and prolonged buffering effect. This guide serves as a central resource for understanding and evaluating the material properties of synthetic **Almagate**.

Introduction

Almagate is a synthetic antacid with the empirical formula $\text{Al}_2\text{Mg}_6(\text{OH})_{14}(\text{CO}_3)_2 \cdot 4\text{H}_2\text{O}$ [1]. It possesses a well-defined crystalline structure, distinguishing it from amorphous antacid preparations[1][2]. This crystalline nature, specifically its layered double hydroxide (LDH) or hydrotalcite-like structure, is fundamental to its advantageous physicochemical and therapeutic properties[2]. The structure consists of positively charged brucite-like layers of magnesium and aluminum hydroxides, with interlayer anions of carbonate and water molecules that play a crucial role in its acid-neutralizing mechanism[1][3]. This guide elucidates the key

physicochemical parameters of synthetic **Almagate**, offering a technical foundation for its application in drug development.

Physicochemical Properties

The therapeutic efficacy of **Almagate** is intrinsically linked to its chemical and physical characteristics. This section summarizes the core physicochemical properties, with quantitative data presented in tabular format for clarity and comparative analysis.

Chemical and Structural Properties

Almagate's chemical composition and crystalline structure are defining features that dictate its reactivity and stability.

Property	Value	Reference
Empirical Formula	$\text{Al}_2\text{Mg}_6(\text{OH})_{14}(\text{CO}_3)_2 \cdot 4\text{H}_2\text{O}$	[1]
Molecular Weight	~630.02 g/mol	[4]
Chemical Name	Aluminum magnesium carbonate hydroxide hydrate	[5]
CAS Number	66827-12-1	[3]
Crystal System	Rhombohedral	[6]
Structure Type	Layered Double Hydroxide (Hydrotalcite-like)	[2]
Al ₂ O ₃ Content	15.0% - 17.0%	[3]
MgO Content	36.0% - 40.0%	[3]
CO ₂ Content	12.5% - 14.5%	[7]

Physical and Performance Properties

The physical properties of **Almagate** powder, such as particle size and surface area, directly influence its dissolution rate and reactivity. Its performance as an antacid is quantified by its acid-neutralizing capacity and buffering action.

Property	Value	Reference
Acid Neutralizing Capacity (ANC)	28.3 mEq HCl/g	[8]
Buffering pH Range	3 - 5	[9]
Sodium Content	<25 ppm	[9]
Thermal Decomposition	Dehydration begins at ~237 °C (510 K)	[3]
Particle Size Distribution	Data not available in cited literature.	
Specific Surface Area (BET)	Data not available in cited literature.	
Pore Volume	Data not available in cited literature.	

Experimental Protocols

This section provides detailed methodologies for the synthesis and characterization of **Almagate**, based on established procedures.

Synthesis of Almagate

The following protocol is adapted from patent literature for the laboratory-scale synthesis of **Almagate**[10][11].

Materials:

- Aluminum oxide (Al_2O_3)
- Magnesium oxide (MgO)
- Sodium bicarbonate (NaHCO_3)
- Deionized water

Procedure:

- Combine aluminum oxide (10.2 g, 0.1 mol), magnesium oxide (12.9 g, 0.3 mol), and sodium bicarbonate (12.6 g, 0.15 mol) in a reaction vessel[10].
- Add 500 mL of deionized water to the mixture[10].
- Stir the suspension vigorously for 15 minutes at room temperature[10].
- Heat the reaction mixture to 95-100 °C and maintain this temperature for 6-8 hours with continuous stirring[10].
- Allow the mixture to cool to room temperature[10].
- Filter the resulting precipitate and wash thoroughly with deionized water[10].
- Dry the collected solid to obtain synthetic **Almagate**[10].

X-Ray Diffraction (XRD) Analysis

XRD is employed to confirm the crystalline structure of synthetic **Almagate**.

Instrumentation:

- Powder X-ray diffractometer with Cu K α radiation.

Procedure:

- Grind the **Almagate** sample to a fine powder to ensure random orientation of the crystallites.
- Mount the powdered sample onto a sample holder.
- Collect the diffraction pattern over a 2θ range of 10-80° with a step size of 0.02° and a suitable counting time per step.
- Analyze the resulting diffractogram by identifying the characteristic peaks of the hydrotalcite-like structure and comparing them with reference patterns from crystallographic databases. The primary basal reflection is expected at a low 2θ angle, corresponding to the interlayer spacing.

Thermogravimetric Analysis (TGA)

TGA is used to evaluate the thermal stability and decomposition profile of **Almagate**.

Instrumentation:

- Thermogravimetric analyzer.

Procedure:

- Place a small, accurately weighed amount of the **Almagate** sample (typically 5-10 mg) into the TGA sample pan.
- Heat the sample from room temperature to approximately 600 °C at a constant heating rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).
- Record the mass loss as a function of temperature.
- The TGA curve of **Almagate** is expected to show distinct mass loss steps corresponding to the removal of interlayer water (around 30–150°C), dehydroxylation of the brucite-like layers (around 250–350°C), and decomposition of carbonate anions (around 400–500°C)[3].

Scanning Electron Microscopy (SEM)

SEM is utilized to observe the particle morphology and surface texture of synthetic **Almagate**.

Instrumentation:

- Scanning Electron Microscope.

Procedure:

- Mount a small amount of the **Almagate** powder onto an SEM stub using double-sided conductive tape.
- Sputter-coat the sample with a thin layer of a conductive material (e.g., gold or palladium) to prevent charging under the electron beam.
- Introduce the coated sample into the SEM chamber.

- Acquire images at various magnifications to visualize the particle shape, size distribution, and surface features.

Acid Neutralizing Capacity (ANC)

The ANC is a critical performance parameter for antacids. The following is a standardized titration method.

Materials:

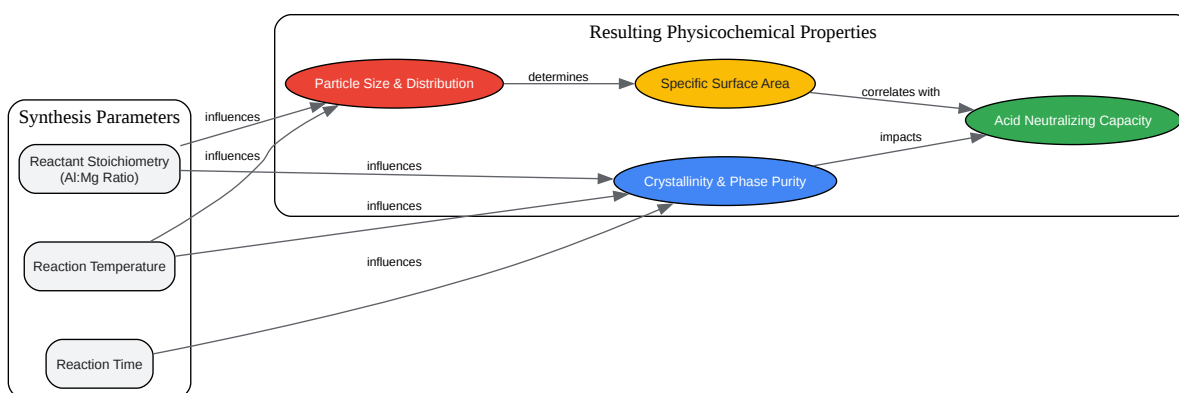
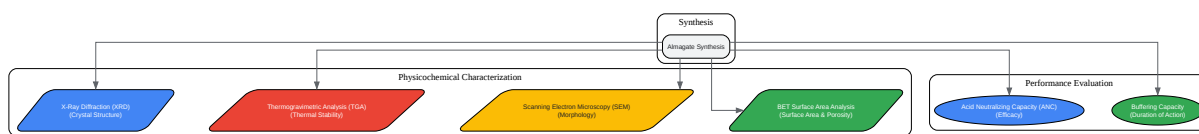
- 0.1 M Hydrochloric acid (HCl)
- 0.1 M Sodium hydroxide (NaOH)
- pH meter

Procedure:

- Accurately weigh a specified amount of **Almagate** powder.
- Add a known excess volume of 0.1 M HCl to the **Almagate** sample.
- Stir the mixture at 37 °C for a defined period (e.g., 1 hour) to simulate gastric conditions.
- Titrate the excess HCl with standardized 0.1 M NaOH to a stable endpoint pH of 3.5.
- Calculate the ANC in mEq of HCl neutralized per gram of **Almagate**.

Visualizations

Diagrams illustrating key relationships and workflows are provided below in the DOT language for Graphviz.



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